

# Application of Homosalate-d4 in the Quantitative Analysis of Sunscreen Formulations

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## Compound of Interest

Compound Name: Homosalate-d4

Cat. No.: B12415707

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## Application Note

## Introduction

Homosalate is a widely used organic UV filter in sunscreen and other personal care products, valued for its efficacy in absorbing UVB radiation.[1][2] Regulatory bodies in the US and the EU have set maximum permissible concentrations for homosalate in cosmetic products, necessitating accurate and reliable analytical methods for its quantification in complex matrices like sunscreen formulations.[2] The use of a stable isotope-labeled internal standard, such as **Homosalate-d4**, is crucial for achieving high accuracy and precision in quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Deuterated internal standards closely mimic the chemical and physical properties of the analyte, effectively compensating for variations in sample preparation, matrix effects, and instrument response. This application note details a validated LC-MS/MS method for the quantification of homosalate in sunscreen formulations using **Homosalate-d4** as an internal standard.

## Principle

The method employs a simple extraction of homosalate from the sunscreen matrix, followed by analysis using a reverse-phase LC-MS/MS system. **Homosalate-d4** is added to the sample at the beginning of the extraction process to serve as an internal standard. Quantification is achieved by creating a calibration curve of the peak area ratio of homosalate to **Homosalate-d4** versus the concentration of homosalate standards. The use of Multiple Reaction Monitoring (MRM) ensures high selectivity and sensitivity for both the analyte and the internal standard.

## Experimental

### Materials and Reagents

- Homosalate standard
- **Homosalate-d4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Deionized water
- Sunscreen product samples

### Instrumentation

A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is recommended.

### Standard and Sample Preparation

**Standard Stock Solutions:** Prepare individual stock solutions of homosalate and **Homosalate-d4** in methanol at a concentration of 1 mg/mL.

**Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the homosalate stock solution with methanol to create calibration standards. A typical linearity range for homosalate analysis is 1–200 µg/mL.[\[1\]](#)

**Internal Standard Spiking Solution:** Prepare a working solution of **Homosalate-d4** in methanol at an appropriate concentration.

**Sample Preparation:**

- Accurately weigh approximately 100 mg of the sunscreen sample into a centrifuge tube.

- Add a known volume of the **Homosalate-d4** internal standard spiking solution.
- Add 10 mL of methanol.
- Vortex for 5 minutes to ensure thorough mixing and extraction.
- Centrifuge the sample at high speed (e.g., 10,000 rpm) for 10 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Method

Liquid Chromatography (LC) Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.9 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	As required for optimal separation
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C

Mass Spectrometry (MS) Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table 1
Collision Energy	Optimized for each transition
Dwell Time	100 ms

Table 1: Multiple Reaction Monitoring (MRM) Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Homosalate	263.2	139.1
Homosalate-d4	267.2	143.0

## Data Analysis

The concentration of homosalate in the sunscreen samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to the calibration curve generated from the working standard solutions.

## Method Validation Data

The following tables present typical performance data for the quantitative analysis of homosalate in sunscreen formulations. While a complete validation study using **Homosalate-d4** was not found in the searched literature, the provided data for homosalate analysis by LC-MS/MS and HPLC are representative of the expected method performance, which would be further enhanced by the use of a deuterated internal standard.

Table 2: Linearity and Range

Analyte	Linearity Range	Correlation Coefficient (r <sup>2</sup> )
Homosalate	1 - 200 ng/mL	> 0.99

Data adapted from a study on UV filter analysis by LC-MS/MS.[3]

Table 3: Accuracy and Precision

Analyte	Spiked Concentration	Recovery (%)	RSD (%)
Homosalate	80% of target	99.5 - 100.8	0.16 - 1.34
100% of target	99.5 - 100.8	0.16 - 1.34	
120% of target	99.5 - 100.8	0.16 - 1.34	

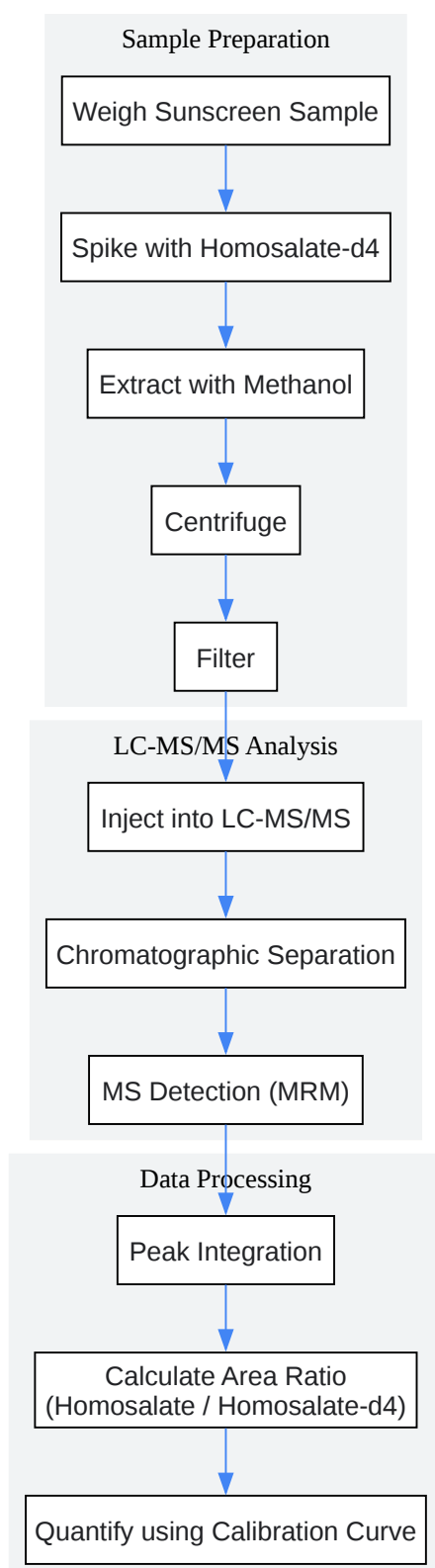
Data adapted from a validation study of an HPLC method for sunscreen analysis.[4]

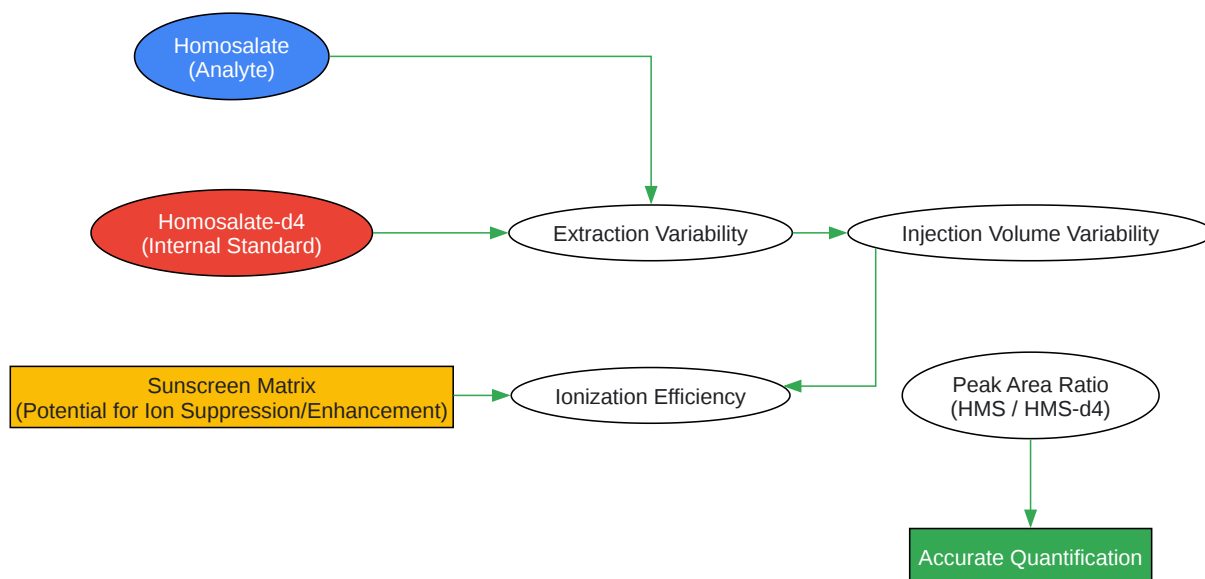
Table 4: Limits of Detection (LOD) and Quantification (LOQ)

Analyte	LOD	LOQ
Homosalate Metabolites	-	0.02 - 0.04 µg/L

Data from a study on homosalate metabolites using a deuterated internal standard, indicating the high sensitivity achievable with this approach.[5]

## Visualizations





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## References

- 1. researchgate.net [researchgate.net]
- 2. jhsci.ba [jhsci.ba]
- 3. sciex.com [sciex.com]
- 4. fda.gov [fda.gov]

- 5. Determination of urinary metabolites of the UV filter homosalate by online-SPE-LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
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